

# Application Notes and Protocols: Odevixibat Dosage Calculations for Pediatric Research

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## Compound of Interest

Compound Name: Odevixibat

Cat. No.: B1663563

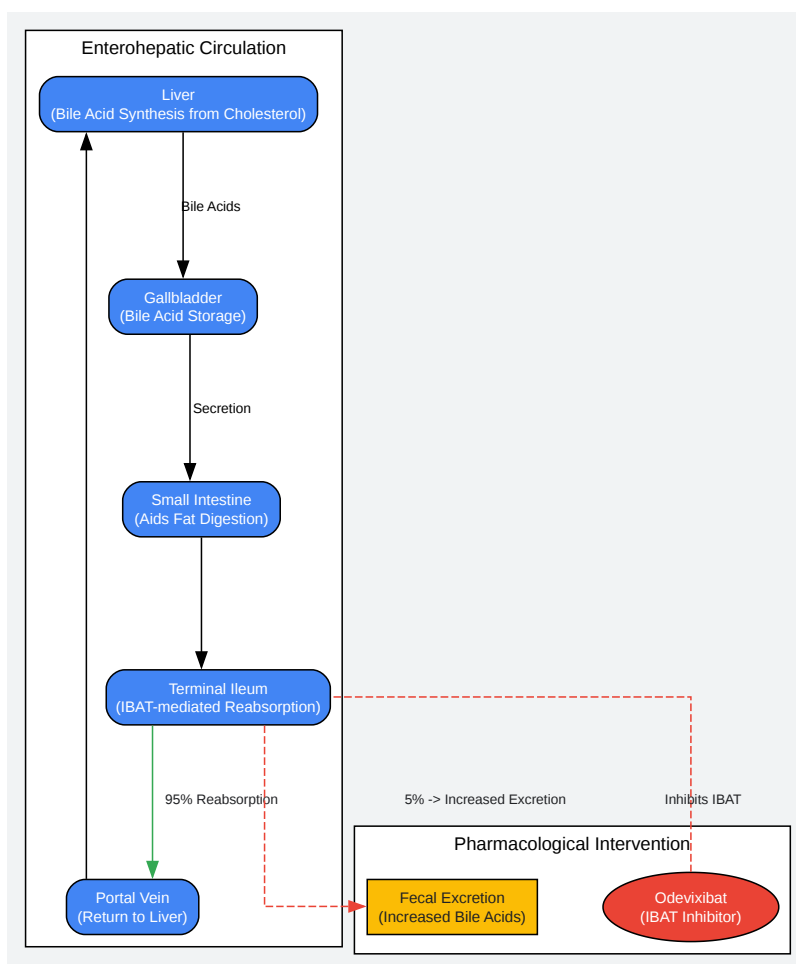
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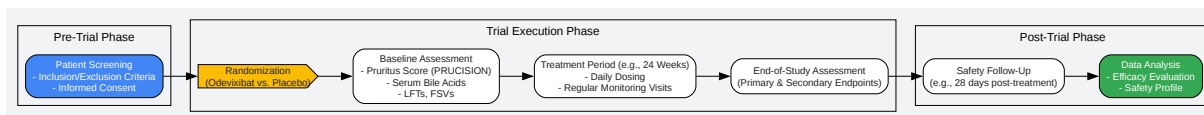
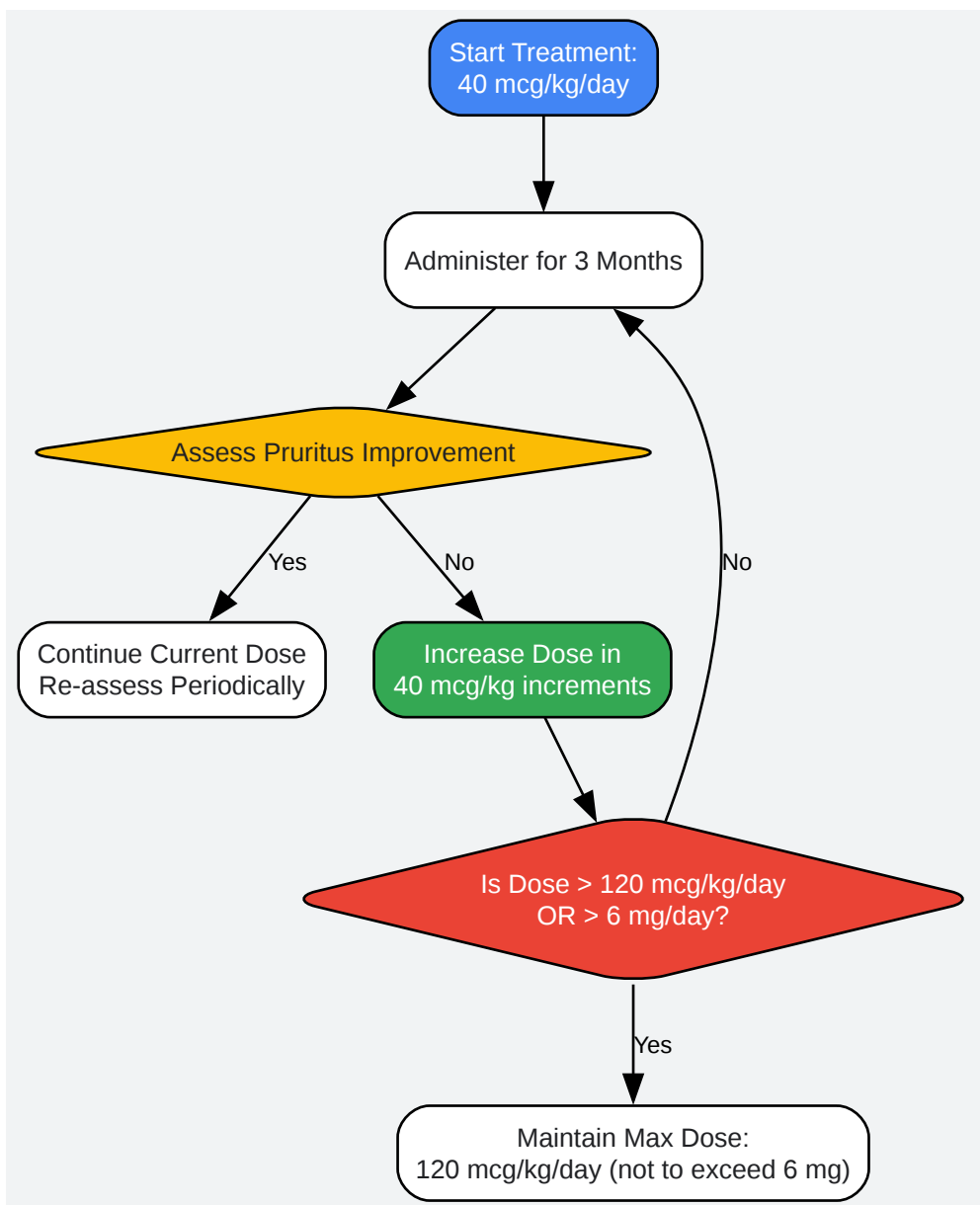
These application notes provide comprehensive guidance for researchers, scientists, and drug development professionals on the calculation and administration of **Odevixibat** for pediatric research subjects, with a focus on Progressive Familial Intrahepatic Cholestasis (PFIC) and Alagille Syndrome (ALGS).

## Mechanism of Action

**Odevixibat** is a potent, selective, and reversible inhibitor of the ileal bile acid transporter (IBAT), also known as the apical sodium-dependent bile acid transporter (ASBT).[1] The IBAT is primarily responsible for the reabsorption of approximately 95% of bile acids from the terminal ileum back into the enterohepatic circulation.[2][3] In cholestatic liver diseases such as PFIC and ALGS, impaired bile flow leads to an accumulation of bile acids in the liver, causing liver damage and severe pruritus (itching).[1]

By inhibiting the IBAT, **Odevixibat** blocks this reabsorption process, leading to increased excretion of bile acids in the feces.[1][3] This interruption of the enterohepatic circulation reduces the total bile acid pool, decreases the amount of bile acids returning to the liver, and lowers serum bile acid (sBA) concentrations.[1][3] This targeted, local action in the gut minimizes systemic exposure.[3][4] The reduction in sBA is believed to alleviate the severe pruritus experienced by patients.[3]





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## References

- 1. What is the mechanism of Odevixibat? [synapse.patsnap.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Mechanism of Action | Bylvay® (odevixibat) HCP Site [bylvayhcp.com]
- 4. Learn about Bylvay® (odevixibat) Mechanism of Action – For HCPs [bylvay.com]
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